

Technical Support Center: Zebrafish Anesthesia with Tricaine Methanesulfonate (MS-222)

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Compound of Interest

Compound Name: *Tricaine Methanesulfonate*

Cat. No.: *B109811*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers minimize the behavioral side effects of **Tricaine Methanesulfonate** (MS-222) in zebrafish.

Troubleshooting Guide

Issue: Fish exhibit erratic swimming or signs of distress during induction.

Possible Cause: The unbuffered MS-222 solution is acidic, which can be aversive and stressful for the fish.

Solution:

- Buffer the MS-222 solution: Always buffer the MS-222 solution to a neutral pH (7.0-7.5) using sodium bicarbonate or TRIS buffer.^{[1][2][3][4]} A common practice is to use a 1:2 ratio of MS-222 to sodium bicarbonate.^[4]
- Ensure complete dissolution: Make sure the MS-222 and the buffering agent are fully dissolved in the system water before introducing the fish.

Issue: Prolonged recovery time after anesthesia.

Possible Causes:

- High concentration of MS-222: The concentration of the anesthetic may be too high for the age or strain of the fish.
- Extended exposure duration: The fish may have been kept in the anesthetic solution for too long.
- Water temperature: Colder water can slow down metabolism and drug clearance.

Solutions:

- Optimize MS-222 concentration: Use the lowest effective concentration of MS-222. For surgical anesthesia, a starting point of 100-150 mg/L is often recommended.[3][5]
- Minimize exposure time: Monitor the fish closely and remove them from the anesthetic solution as soon as the desired level of anesthesia (e.g., loss of righting reflex and response to tail pinch) is achieved.[6][7]
- Maintain optimal water temperature: Ensure the recovery tank water is at the same temperature as the housing tank to facilitate a quicker recovery.

Issue: High mortality rate post-anesthesia.

Possible Causes:

- Overdose: The concentration of MS-222 may be too high, or the exposure time too long.[7]
- Respiratory distress: Anesthesia can suppress gill movement (opercular movement). Cessation of opercular movement for an extended period can be fatal.[7][8]
- Pre-existing health conditions: Fish that are already stressed or unhealthy are more susceptible to the adverse effects of anesthesia.

Solutions:

- Strict adherence to protocols: Carefully calculate and prepare the MS-222 solution. Monitor the fish continuously during anesthesia.

- Monitor opercular movement: If opercular movement ceases, immediately transfer the fish to a recovery tank with fresh, aerated system water.[7]
- Use healthy fish: Only use fish that appear healthy and are free from signs of stress or disease for experimental procedures.
- Consider alternatives for repeated anesthesia: For procedures requiring multiple anesthetic events, consider alternatives like eugenol, as repeated exposure to tricaine has been shown to increase mortality.[9]

Issue: Altered behavior (e.g., anxiety, reduced activity) in the days following the procedure.

Possible Cause: MS-222 can have short-term effects on behavior, including working memory, cognitive flexibility, and stress-related responses.[6][10][11]

Solutions:

- Allow for a sufficient recovery period: It is recommended to wait at least 3 days after MS-222 exposure before conducting behavioral experiments to allow for the fish's working memory, cognitive flexibility, and repetitive behaviors to return to baseline.[6][10]
- Acclimatize fish properly: Ensure fish are well-acclimated to the testing environment to minimize baseline stress levels.
- Consider alternative anesthetics: If immediate post-anesthesia behavioral assessment is critical, explore the use of other anesthetics that may have a shorter duration of behavioral side effects.

Frequently Asked Questions (FAQs)

Q1: What is the recommended concentration of MS-222 for anesthetizing adult zebrafish?

A1: A commonly used concentration for surgical anesthesia in adult zebrafish is 150-175 mg/L. [5][6] However, the optimal concentration can vary depending on the fish strain, age, and water chemistry. It is always best to start with a lower concentration and adjust as needed. For sedation, lower concentrations of 25-100 mg/L can be used.[3]

Q2: Why is it crucial to buffer the MS-222 solution?

A2: MS-222 is acidic in solution. This acidity can cause stress, aversive reactions, and physiological acidosis in fish.[\[12\]](#) Buffering the solution to a neutral pH of 7.0-7.5 with sodium bicarbonate or TRIS is essential to minimize these side effects.[\[1\]](#)[\[2\]](#)

Q3: How long does it take for zebrafish to recover from MS-222 anesthesia?

A3: Recovery time is dependent on the concentration of MS-222 and the duration of exposure. Generally, at a standard dose of around 168 mg/L, the righting reflex can be regained within approximately 3 minutes, with recovery of optokinetic behavior within 15 minutes.[\[13\]](#) Studies have shown mean recovery times of around 80 seconds.[\[8\]](#)

Q4: Can MS-222 affect the results of my behavioral experiments?

A4: Yes. Exposure to MS-222 can impair working memory and cognitive flexibility in young adult zebrafish for up to two days post-exposure.[\[6\]](#)[\[10\]](#) It can also increase repetitive behaviors, which may be indicative of a stress response.[\[6\]](#)[\[10\]](#)[\[11\]](#) It is recommended to allow for a washout period of at least three days before conducting behavioral tests.[\[6\]](#)[\[10\]](#)

Q5: Are there alternatives to MS-222 for zebrafish anesthesia?

A5: Yes, several alternatives are available, each with its own advantages and disadvantages. These include:

- Eugenol (Clove Oil): Induces anesthesia more quickly than MS-222 but can lead to longer recovery times and reduced swimming activity after repeated exposures.[\[14\]](#)
- Lidocaine: Can induce a surgical plane of anesthesia, but recovery may be longer than with MS-222.[\[5\]](#)
- Metomidate: Useful for sedation and immobilization for nonpainful procedures.[\[5\]](#)
- Gradual Cooling: Can be used for immobilization but may induce a surge in calcium levels in the brain.[\[13\]](#)

Q6: How does MS-222 work?

A6: **Tricaine Methanesulfonate** acts as a muscle relaxant by blocking voltage-gated sodium channels in nerve membranes.[8][12][13] This action impedes the propagation of action potentials, which in turn blocks sensory perception and leads to muscle relaxation.

Data Presentation

Table 1: Comparison of Anesthetic Induction and Recovery Times in Adult Zebrafish

Anesthetic Agent	Concentration	Mean Time to Induction (Loss of Equilibrium)	Mean Time to Recovery (Regain Equilibrium)	Reference(s)
Tricaine (MS-222)	168 mg/L	22.6 ± 3.9 s	92.0 ± 54.4 s	[15][16]
Tricaine (MS-222)	200 mg/L	95 ± 32 s	80 ± 56 s	[8]
Tricaine (MS-222)	150 mg/L	111 s	-	[5]
Eugenol	55 mg/L	Faster than MS-222	~2.5 min	[9][14][17]
Lidocaine	325 mg/L	365 s	Longer than MS-222	[5]
Etomidate	4 mg/L	-	~5.5 min (stressed swimming)	[9][17]

Table 2: Behavioral Effects of MS-222 (100 mg/L) on Young Adult Zebrafish

Time Post-Exposure	Effect on Working Memory & Cognitive Flexibility	Effect on Repetitive Behavior	Reference(s)
1-2 Days	Significant Impairment	Increased	[6][10][11]
3 Days	Fully Recovered	Back to Normal	[6][10]
7 Days	No Effect	No Effect	[6]

Experimental Protocols

Protocol 1: Standard MS-222 Anesthesia for Adult Zebrafish

Materials:

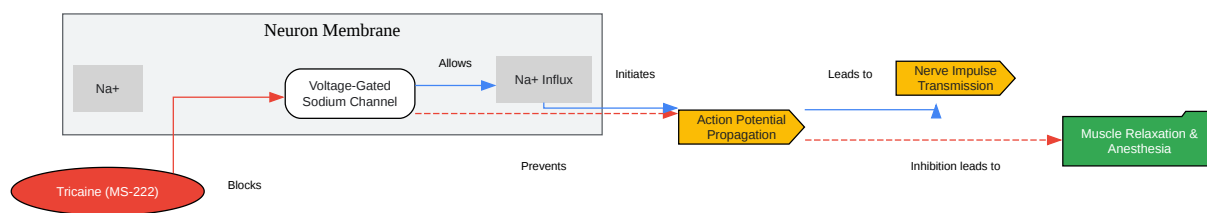
- **Tricaine Methanesulfonate (MS-222)**
- Sodium Bicarbonate
- System water from the zebrafish housing facility
- Anesthesia tank
- Recovery tank
- Net

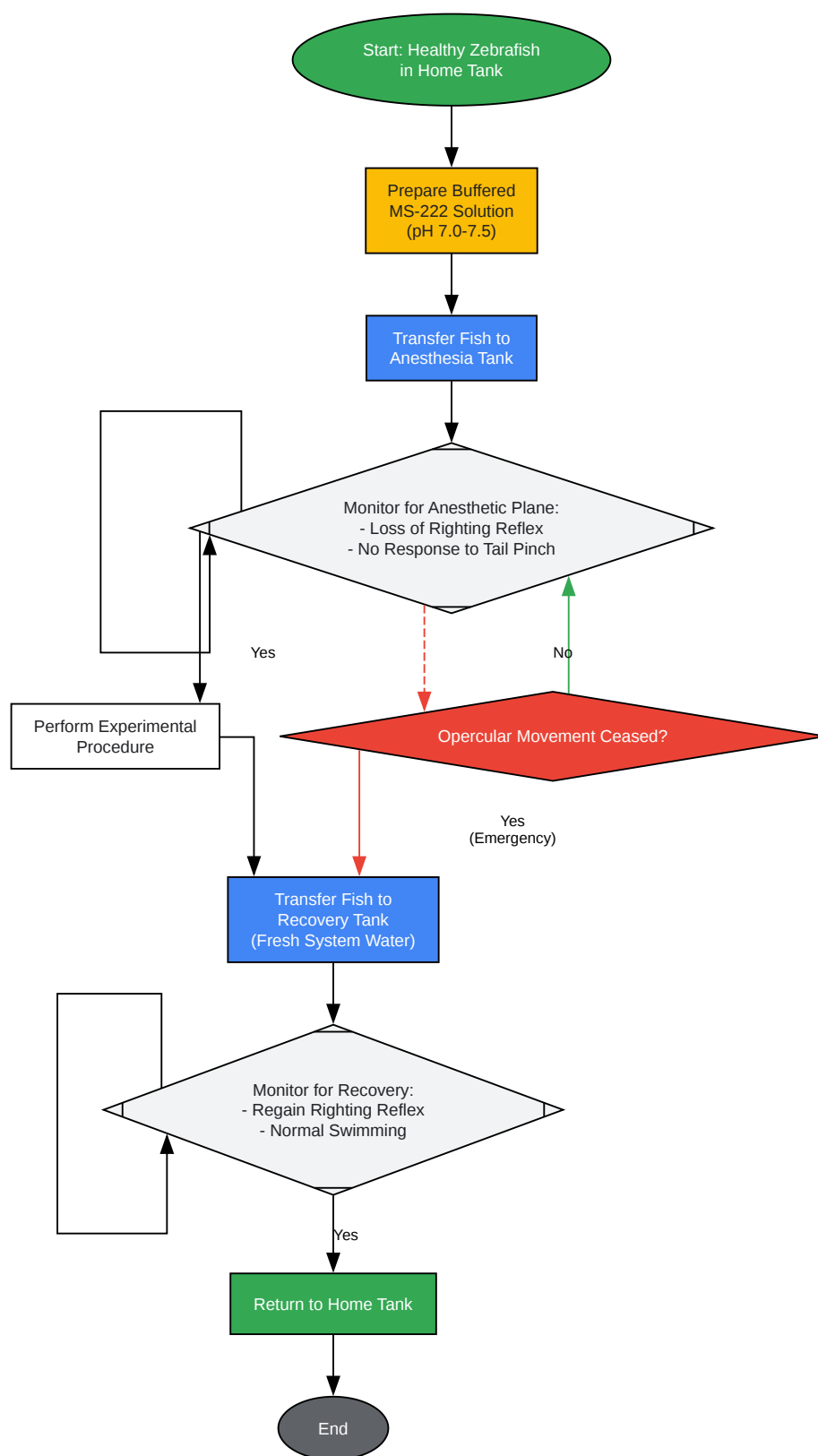
Procedure:

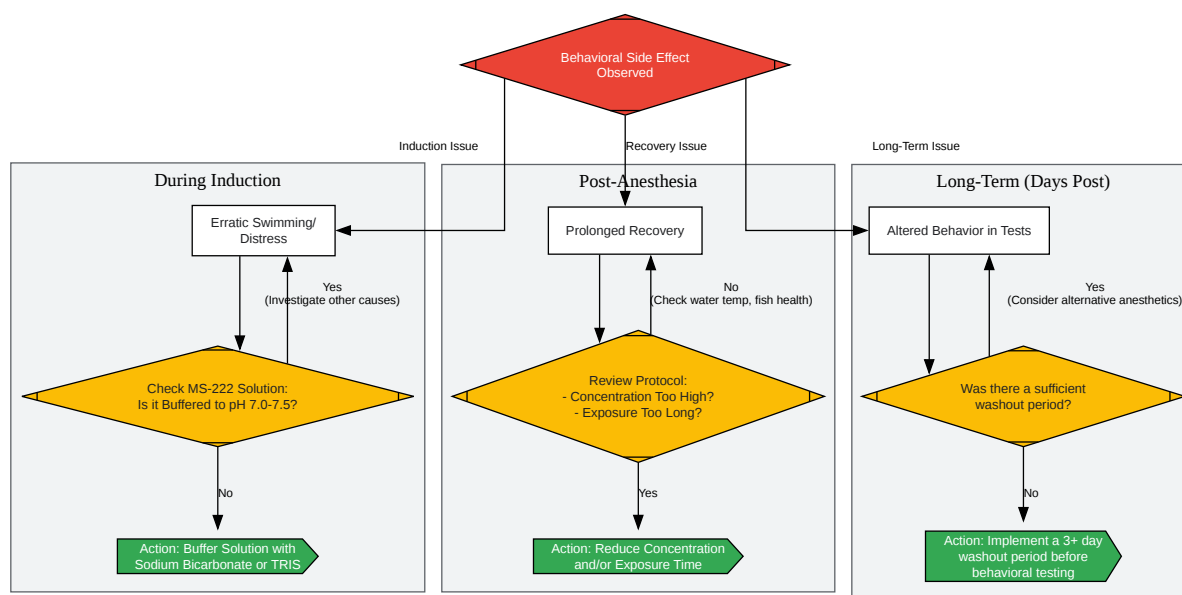
- Prepare the Anesthetic Solution:
 - For a 1 L solution at a concentration of 168 mg/L, add 168 mg of MS-222 to 1 L of system water.
 - Buffer the solution by adding approximately 336 mg of sodium bicarbonate (a 1:2 ratio of MS-222 to sodium bicarbonate) to achieve a pH between 7.0 and 7.5.[4]

- Ensure both powders are completely dissolved.
- Anesthesia Induction:
 - Transfer the zebrafish from its home tank to the anesthesia tank using a net.
 - Monitor the fish for the desired stage of anesthesia. This is typically characterized by a loss of righting reflex (the fish does not return to an upright position when placed on its side) and a lack of response to a tail pinch.^[4] Opercular movement should slow but not cease entirely.^[7]
- Procedure:
 - Once the desired plane of anesthesia is reached, perform the experimental procedure promptly.
- Recovery:
 - Immediately after the procedure, transfer the fish to a recovery tank filled with fresh, well-aerated system water.
 - Observe the fish until it regains its righting reflex and resumes normal swimming behavior.^[7]

Visualizations







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